

physical and chemical properties of 3,4,5-Trimethoxytoluene

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Compound of Interest

Compound Name: 3,4,5-Trimethoxytoluene

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An In-depth Technical Guide to 3,4,5-Trimethoxytoluene

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,4,5-Trimethoxytoluene, a key aromatic intermediate, holds significant importance in the pharmaceutical and fragrance industries. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and a summary of its known applications. The information is curated to support researchers and professionals in leveraging this compound for drug discovery and development.

Physicochemical Properties

3,4,5-Trimethoxytoluene is a white to light yellow crystalline solid or a clear yellow liquid, depending on the ambient temperature.[1][2] It is characterized by a sweet, balsamic scent.[1][2] Its solubility profile indicates miscibility with methanol and insolubility in water.[3]

Table 1: Physical and Chemical Properties of **3,4,5-Trimethoxytoluene**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O ₃	[4]
Molecular Weight	182.22 g/mol	[4]
CAS Number	6443-69-2	[4]
Appearance	White to light yellow crystalline solid or clear yellow liquid	[1][2]
Melting Point	24-26 °C	
Boiling Point	117-118 °C at 5 mmHg	
Density	1.082 g/mL at 25 °C	
Flash Point	74 °C (closed cup)	[4]
Solubility	Soluble in methanol, immiscible in water	[3]
Refractive Index	n _{20/D} 1.523	
SMILES	COc1cc(C)cc(OC)c1OC	
InChI Key	KCIZTNZGSBSSRM-UHFFFAOYSA-N	

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3,4,5-Trimethoxytoluene**.

Table 2: NMR Spectral Data of **3,4,5-Trimethoxytoluene** in CDCl₃

¹ H NMR	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
6.39	s	2H	Ar-H	
3.82	s	6H	2 x OCH ₃	
3.79	s	3H	1 x OCH ₃	
2.30	s	3H	Ar-CH ₃	
¹³ C NMR	Chemical Shift (ppm)	Assignment		
153.25	C-O			
136.39	Ar-C			
133.49	Ar-C			
106.51	Ar-CH			
60.65	OCH ₃			
56.04	OCH ₃			
21.69	Ar-CH ₃			

Note: NMR data is sourced from PubChem and may be aggregated from multiple sources.

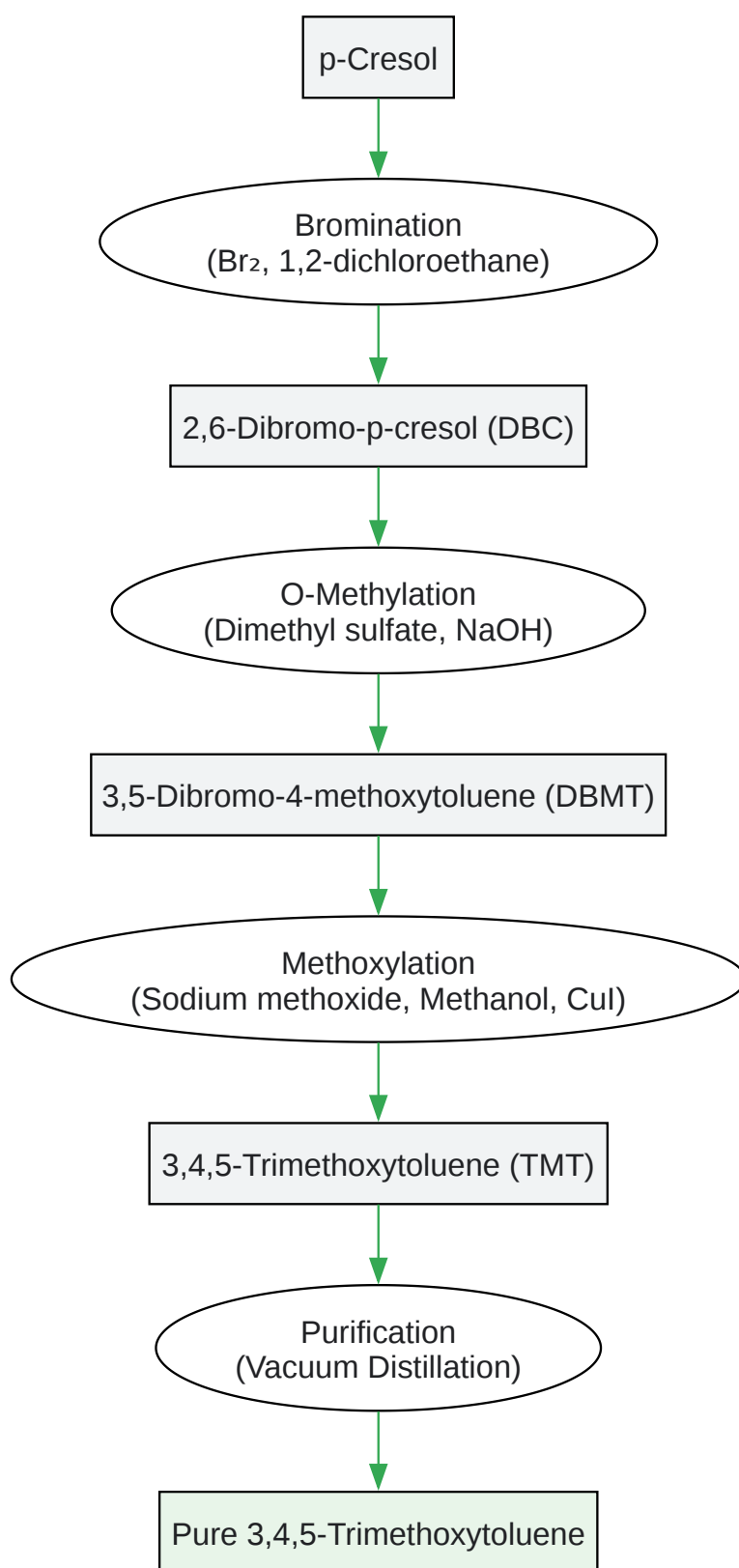
Experimental Protocols

The synthesis of **3,4,5-Trimethoxytoluene** is most commonly achieved via a multi-step process starting from p-cresol. An alternative route involves the reduction of 3,4,5-trimethoxybenzaldehyde.

Synthesis from p-Cresol

This synthetic route involves three main steps: bromination, methylation, and methoxylation.

Experimental Workflow: Synthesis of **3,4,5-Trimethoxytoluene** from p-Cresol



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Caption: Synthesis of **3,4,5-Trimethoxytoluene** from p-cresol.

Step 1: Bromination of p-Cresol to 2,6-Dibromo-p-cresol (DBC) A detailed procedure for the bromination of p-cresol is not fully available in the searched literature. However, a general approach involves the reaction of p-cresol with bromine in a suitable solvent like chloroform.[5]

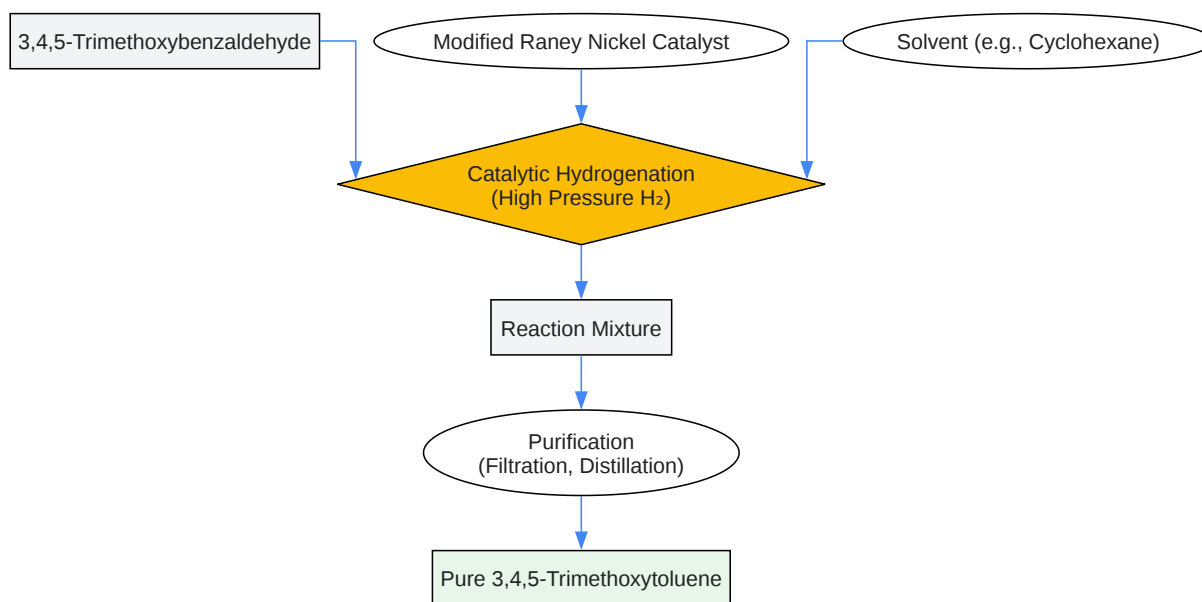
Step 2: Methylation of 2,6-Dibromo-p-cresol to 3,5-Dibromo-4-methoxytoluene (DBMT) To a solution of 2,6-dibromo-p-cresol in a suitable solvent, dimethyl sulfate and an aqueous solution of sodium hydroxide are added. The reaction mixture is stirred at a controlled temperature to ensure the completion of the O-methylation. After the reaction, the organic layer is separated, washed, and the solvent is removed under reduced pressure to yield crude DBMT, which can be further purified by vacuum distillation.

Step 3: Methoxylation of 3,5-Dibromo-4-methoxytoluene to **3,4,5-Trimethoxytoluene** In a suspension of sodium methoxide in methanol, a solution of 3,5-dibromo-4-methoxytoluene in toluene and dimethylformamide is slowly added.[6] Cuprous iodide is added as a catalyst, and the mixture is heated to reflux.[6] After the reaction is complete, water is added, and the product is extracted. The organic layer is then subjected to vacuum distillation for purification.
[7]

Synthesis via Hydrogenation of 3,4,5-Trimethoxybenzaldehyde

This method provides a high-yield route to **3,4,5-Trimethoxytoluene**.

Experimental Workflow: Hydrogenation of 3,4,5-Trimethoxybenzaldehyde



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Caption: Synthesis of **3,4,5-Trimethoxytoluene** via hydrogenation.

Protocol: In a high-pressure reactor, 3,4,5-trimethoxybenzaldehyde, a modified Raney nickel catalyst, and a solvent such as cyclohexane are combined.[8] The reactor is sealed, purged with nitrogen and then hydrogen, and pressurized with hydrogen.[8] The mixture is heated and stirred for a specified time.[8] Upon completion, the reaction mixture is cooled, and the catalyst is filtered off. The filtrate is then concentrated and purified, typically by vacuum distillation, to yield **3,4,5-Trimethoxytoluene**. [7]

Biological Activity and Applications

While **3,4,5-Trimethoxytoluene** is primarily utilized as a crucial intermediate in the synthesis of pharmaceuticals and fragrances, its own biological activity is not extensively documented.[1][2]

Role in Pharmaceutical Synthesis

3,4,5-Trimethoxytoluene is a key precursor for the synthesis of Coenzyme Q10 and its synthetic analogue, Idebenone.[9] These compounds are known for their potent antioxidant and neuroprotective effects and are used in treatments for cognitive decline and neurodegenerative diseases.[9] The trimethoxyphenyl moiety is also found in some chalcone derivatives that have been shown to act as mitotic arresters by inhibiting tubulin polymerization, indicating potential applications in anticancer drug development.[3]

Use in the Fragrance Industry

Due to its characteristic sweet and balsamic aroma, **3,4,5-Trimethoxytoluene** is a valued ingredient in the formulation of perfumes, colognes, and other personal care products.[10]

Safety and Handling

3,4,5-Trimethoxytoluene is considered a hazardous substance and may cause sensitization by skin contact.[11] It is also classified as a sensory irritant, potentially causing temporary adverse effects on the eyes, nose, and throat.[11] Inhalation of vapors may lead to drowsiness and dizziness.[11] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as safety glasses and gloves. Handling should be performed in a well-ventilated area.[11]

Disclaimer: This document is intended for informational purposes for a technical audience and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant safety data sheets (SDS) before handling any chemical substances.

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